

# Physical properties of 2-Ethyl-6-methylpyrazine (boiling point, solubility)

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## Compound of Interest

Compound Name: 2-Ethyl-6-methylpyrazine

Cat. No.: B077461

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## Technical Guide: Physicochemical Properties of 2-Ethyl-6-methylpyrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Ethyl-6-methylpyrazine**, a heterocyclic aromatic organic compound. The information detailed herein is intended to support research and development activities by providing key data on its boiling point and solubility, along with generalized experimental protocols for their determination.

### Core Physical Properties

**2-Ethyl-6-methylpyrazine** is a colorless to pale yellow liquid. The quantitative data for its key physical properties are summarized in the tables below.

### Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Boiling Point (°C)	Pressure (mm Hg)
80.0	50.0
170.0 - 171.0	760.0

## Solubility

Solubility is the ability of a substance, the solute, to form a solution with another substance, the solvent.

Solvent	Solubility
Water	Soluble (4903 mg/L @ 25 °C)
Organic Solvents	Soluble
Alcohol	Soluble

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2-Ethyl-6-methylpyrazine** are not extensively detailed in publicly available literature, the following sections describe standard methodologies for determining the boiling point and solubility of liquid organic compounds.

### Determination of Boiling Point (Capillary Method)

This method is a common micro-technique for determining the boiling point of a liquid.

Materials:

- Thiele tube or other heating apparatus (e.g., oil bath, melting point apparatus)
- Thermometer
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Sample of **2-Ethyl-6-methylpyrazine**
- Heat source

Procedure:

- A small amount of **2-Ethyl-6-methylpyrazine** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is heated in a Thiele tube or oil bath.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.

## Determination of Solubility (Qualitative and Quantitative)

### Qualitative Solubility Testing:

This procedure determines the general solubility of a compound in various solvents.

#### Materials:

- Test tubes
- Sample of **2-Ethyl-6-methylpyrazine**
- Various solvents (e.g., water, ethanol, diethyl ether, acetone)
- Vortex mixer or shaker

#### Procedure:

- Approximately 0.1 mL of **2-Ethyl-6-methylpyrazine** is added to a test tube.
- About 2-3 mL of the chosen solvent is added to the test tube.

- The mixture is agitated vigorously using a vortex mixer or by shaking for 1-2 minutes.
- The mixture is allowed to stand and is visually inspected for homogeneity. If a single clear phase is observed, the compound is considered soluble. If two distinct layers or a cloudy suspension persists, it is considered insoluble or sparingly soluble.

#### Quantitative Solubility Testing (Shake-Flask Method):

This method determines the concentration of a saturated solution of the compound in a specific solvent.

#### Materials:

- Flask with a stopper
- Analytical balance
- Constant temperature shaker bath
- Centrifuge
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, GC-MS, HPLC)
- Sample of **2-Ethyl-6-methylpyrazine**
- Chosen solvent (e.g., water)

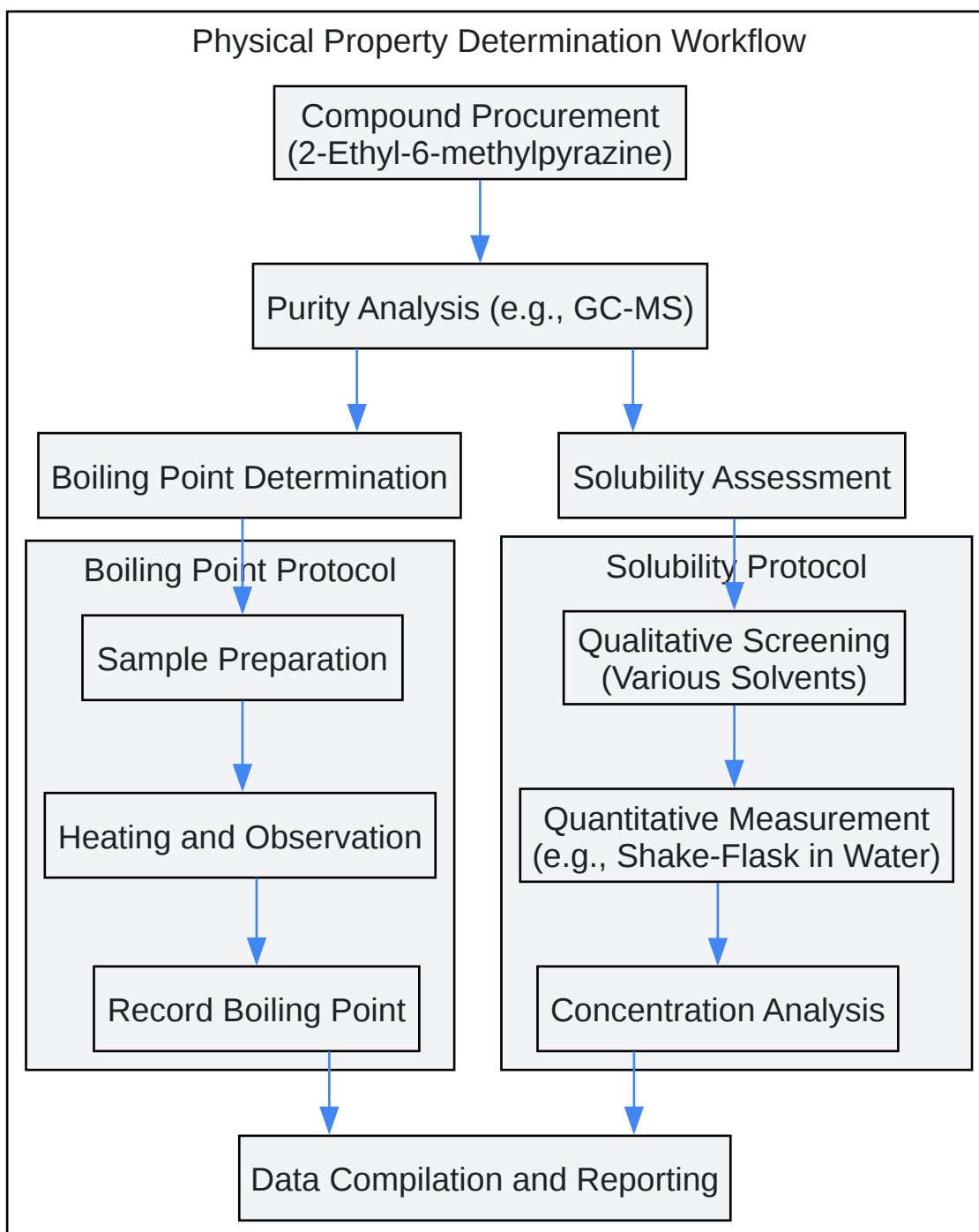
#### Procedure:

- An excess amount of **2-Ethyl-6-methylpyrazine** is added to a flask containing a known volume of the solvent.
- The flask is sealed and placed in a constant temperature shaker bath (e.g., at 25 °C) for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.
- After equilibration, the solution is allowed to stand to let undissolved solute settle.

- A sample of the supernatant is carefully removed and centrifuged to separate any remaining undissolved micro-particles.
- The concentration of **2-Ethyl-6-methylpyrazine** in the clear supernatant is then determined using a suitable analytical method. This concentration represents the solubility of the compound at that temperature.

## Logical Workflow

The following diagram illustrates a logical workflow for the determination of the physical properties of a chemical compound like **2-Ethyl-6-methylpyrazine**.



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